

An In-depth Technical Guide to the Physical Properties of Magnesium Nitrite

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Compound of Interest

Compound Name: *Magnesium nitrite*

CAS No.: *15070-34-5*

Cat. No.: *B12691802*

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For Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a comprehensive overview of the known physical properties of **magnesium nitrite**, $\text{Mg}(\text{NO}_2)_2$, and its hydrated forms. It is intended to serve as a core reference for researchers, scientists, and professionals in drug development. This document summarizes key quantitative data, outlines general experimental protocols for synthesis and characterization, and presents a logical workflow for the study of such inorganic compounds.

Core Physical and Chemical Properties

Magnesium nitrite is an inorganic salt that is encountered in both anhydrous and hydrated forms. It is a white, crystalline solid that is hygroscopic, meaning it readily absorbs moisture from the air.^[1] Due to this property, it is often found and handled as a hydrate, most commonly **magnesium nitrite trihydrate**.

Data Presentation

The quantitative physical properties of anhydrous **magnesium nitrite** and **magnesium nitrite trihydrate** are summarized in Table 1 for ease of comparison. It is important to note that experimentally derived data for **magnesium nitrite** is limited in publicly accessible literature, with some values being computed or estimated.

Property	Magnesium Nitrite (Anhydrous)	Magnesium Nitrite Trihydrate	Citation(s)
Chemical Formula	Mg(NO ₂) ₂	Mg(NO ₂) ₂ ·3H ₂ O	[2][3]
Molar Mass	116.32 g/mol	170.36 g/mol	[2][3]
Appearance	White crystalline solid	White prismatic crystals	[1][4]
Density	~1.24 g/cm ³ (estimated)	Not available	[1]
Melting Point	Decomposes before melting	Decomposes at 100 °C	[1][4]
Boiling Point	Not applicable (decomposes)	Not applicable (decomposes)	[1]
Solubility	Soluble in water	Soluble in water and ethanol	[1][5]

Thermal Decomposition

Magnesium nitrite is thermally unstable and decomposes upon heating. The decomposition of anhydrous **magnesium nitrite** yields magnesium oxide, nitrogen dioxide, and nitrogen monoxide.[6] The trihydrate form loses its water of crystallization and decomposes at 100 °C.[4]

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis and specific physical property measurements of **magnesium nitrite** are not widely available. However, standard inorganic chemistry methodologies can be applied.

Synthesis Methodologies

The synthesis of **magnesium nitrite** can be approached through several general reaction pathways:

- **Neutralization Reaction:** This method involves the reaction of an acid and a base. In this case, nitrous acid (HNO_2) would be reacted with magnesium hydroxide ($\text{Mg}(\text{OH})_2$) to form **magnesium nitrite** and water.^[7] The balanced chemical equation for this reaction is:
$$2\text{HNO}_2(\text{aq}) + \text{Mg}(\text{OH})_2(\text{s}) \rightarrow \text{Mg}(\text{NO}_2)_2(\text{aq}) + 2\text{H}_2\text{O}(\text{l})$$
- **Double Displacement (Precipitation) Reaction:** This involves reacting a soluble magnesium salt (e.g., magnesium chloride, MgCl_2) with a soluble nitrite salt (e.g., sodium nitrite, NaNO_2). If **magnesium nitrite** is less soluble than the other product (sodium chloride in this example), it can be isolated via filtration. The reaction is as follows: $\text{MgCl}_2(\text{aq}) + 2\text{NaNO}_2(\text{aq}) \rightarrow \text{Mg}(\text{NO}_2)_2(\text{aq}) + 2\text{NaCl}(\text{aq})$ To isolate the product, careful control of concentration and temperature would be necessary to induce crystallization.

Characterization of Physical Properties

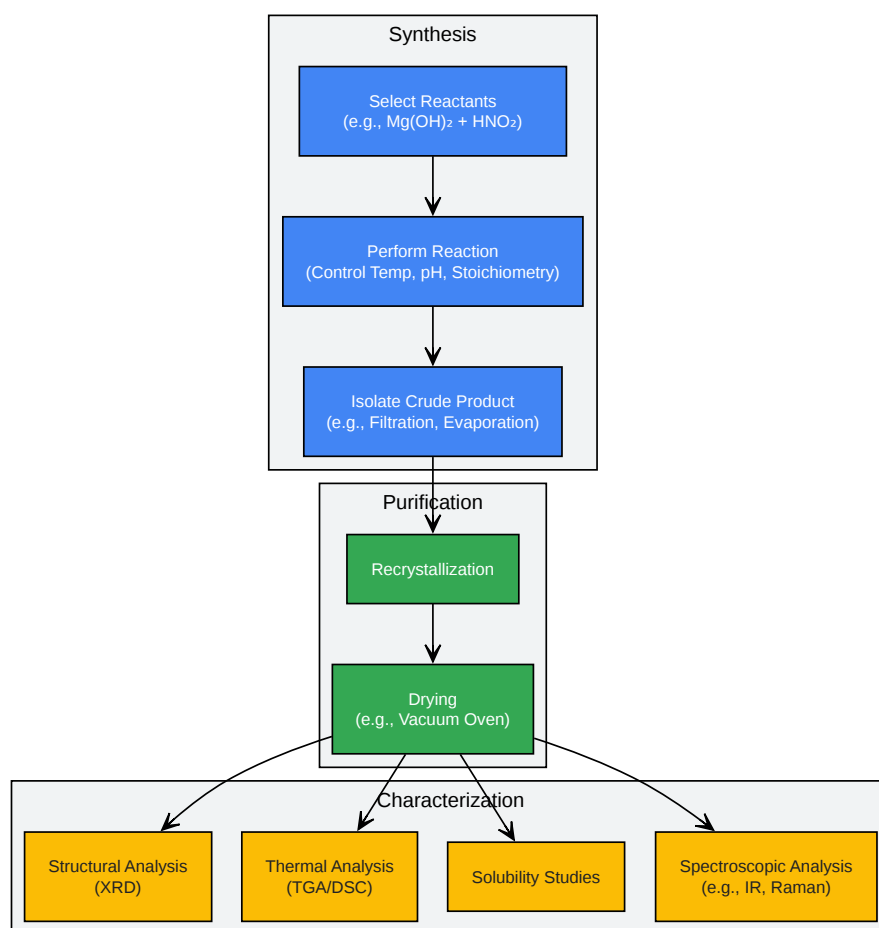
Standard analytical techniques are employed to determine the physical properties of inorganic compounds like **magnesium nitrite**.

- **Thermal Analysis:** Techniques such as Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are crucial for determining the thermal stability and decomposition temperature of **magnesium nitrite**.^{[8][9]} TGA measures the change in mass of a sample as a function of temperature, which would reveal dehydration and decomposition events.^[8] DSC measures the heat flow into or out of a sample as it is heated or cooled, allowing for the identification of phase transitions and decomposition temperatures.^[9]
- **Solubility Determination:** The solubility of **magnesium nitrite** in various solvents can be determined by preparing saturated solutions at a constant temperature. The concentration of the dissolved salt can then be measured using techniques such as gravimetric analysis (after evaporating the solvent) or spectroscopic methods.
- **Crystal Structure Analysis:** X-ray Diffraction (XRD) is the primary method for determining the crystal structure of solid materials.^[10] By analyzing the diffraction pattern of X-rays passing through a crystalline sample of **magnesium nitrite**, information about its crystal system, lattice parameters, and atomic arrangement can be obtained.^[10]

Mandatory Visualizations

Experimental Workflow

The following diagram illustrates a logical workflow for the synthesis and characterization of an inorganic salt such as **magnesium nitrite**.



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Caption: General workflow for synthesis and characterization of **magnesium nitrite**.

Disclaimer: As detailed experimental protocols for **magnesium nitrite** are not readily available in the cited literature, the methodologies described are based on general principles of inorganic chemistry. Researchers should develop and validate specific protocols based on these principles.

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